

An In-depth Technical Guide to the Physical Properties of 2,3-Dimethoxyphenol

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Compound of Interest

Compound Name: **2,3-Dimethoxyphenol**

Cat. No.: **B7767714**

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This guide provides a comprehensive overview of the key physical properties of **2,3-Dimethoxyphenol**, a significant compound in various research and development applications. Intended for researchers, scientists, and drug development professionals, this document delves into the boiling point and density of **2,3-Dimethoxyphenol**, presenting not only the established values but also the methodologies for their precise experimental determination. The protocols described herein are designed to ensure accuracy, reproducibility, and safety in the laboratory setting.

Introduction to 2,3-Dimethoxyphenol

2,3-Dimethoxyphenol, also known as pyrogallol 1,2-dimethyl ether, is an aromatic organic compound with the chemical formula $(\text{CH}_3\text{O})_2\text{C}_6\text{H}_3\text{OH}$.^{[1][2]} Its structure, featuring a phenol group with two adjacent methoxy substituents, imparts unique chemical characteristics that are leveraged in various synthetic pathways and biological studies. For instance, it has been utilized in studies concerning the nitrosative deamination of DNA bases induced by reactive nitrogen species (RNS), a critical area of investigation in mutagenesis research.^[1] A thorough understanding of its physical properties is paramount for its effective and safe use in these and other applications.

Core Physical Properties

The physical state of **2,3-Dimethoxyphenol** under standard conditions is a clear orange to brown liquid.^[3] Its key physical constants are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	233-234 °C	760 mmHg (lit.)
124-157 °C	17 Torr (lit.)	
Density	1.182 g/mL	25 °C (lit.) [1] [3] [4] [5]
Molecular Weight	154.16 g/mol	
Appearance	Clear orange to brown liquid	Ambient
Refractive Index	n _{20/D} 1.539	20 °C

Experimental Determination of Physical Properties

The following sections provide detailed, field-proven methodologies for the experimental determination of the boiling point and density of **2,3-Dimethoxyphenol**. The choice of method is critical, especially for a high-boiling and potentially viscous substance.

Boiling Point Determination: The Thiele Tube Method

For high-boiling point liquids like **2,3-Dimethoxyphenol**, the Thiele tube method offers a reliable and efficient means of determination using a small sample size.[\[6\]](#) This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Methodology:

- **Sample Preparation:** Fill a small test tube or a Durham tube to about half-full with **2,3-Dimethoxyphenol**.
- **Capillary Tube Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or a wire. The bulb of the thermometer should be level with the bottom of the test tube.
- **Heating:** Immerse the assembly in a Thiele tube containing a high-boiling point heat-transfer fluid, such as mineral oil or silicone oil. The heating arm of the Thiele tube is then gently and

evenly heated.

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside and the increasing vapor pressure of the sample.
- Boiling Point Identification: Continue heating until a continuous and rapid stream of bubbles is observed. At this point, remove the heat source. The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point of the liquid. The principle behind this is that at the boiling point, the vapor pressure inside the capillary tube equals the atmospheric pressure. As the liquid cools slightly below its boiling point, the vapor pressure drops, and the higher atmospheric pressure forces the liquid into the capillary.
- Pressure Correction: Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, a correction may be necessary for the most accurate determination.

Causality Behind Experimental Choices:

- Thiele Tube: The design of the Thiele tube ensures uniform heating of the heat-transfer fluid through convection, which is crucial for an accurate boiling point measurement.
- Inverted Capillary Tube: This setup creates a small, enclosed space to observe the equilibrium between the liquid's vapor pressure and the external pressure, which is the definition of the boiling point.
- Small Sample Size: This method is advantageous when working with valuable or limited quantities of a substance.

Density Determination: The Pycnometer Method

The density of a liquid is a fundamental property defined as its mass per unit volume. For a liquid like **2,3-Dimethoxyphenol**, which may exhibit some viscosity, a pycnometer (or specific gravity bottle) provides a precise method for density determination.

Methodology:

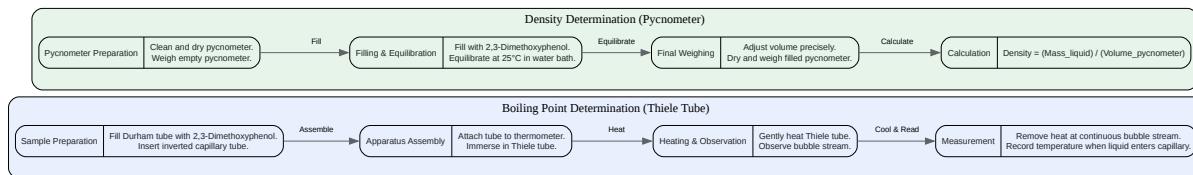
- Pycnometer Preparation: Thoroughly clean and dry a pycnometer of a known volume.

- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer using an analytical balance.
- Filling the Pycnometer: Fill the pycnometer with **2,3-Dimethoxyphenol**, ensuring no air bubbles are trapped. If the liquid is viscous, this may require careful, slow filling. The use of a syringe can be beneficial.
- Temperature Equilibration: Place the filled pycnometer in a constant temperature water bath set to 25.0 °C (the temperature at which the density is cited) and allow it to equilibrate. The liquid will expand or contract to this precise temperature.
- Volume Adjustment: Carefully remove any excess liquid that may have expanded out of the capillary opening of the stopper to ensure the volume is exactly that of the pycnometer.
- Mass of Filled Pycnometer: Dry the outside of the pycnometer and weigh it accurately.
- Calculation: The density is calculated using the following formula: $\text{Density} = (\text{Mass of filled pycnometer} - \text{Mass of empty pycnometer}) / \text{Volume of pycnometer}$
- Calibration: For the highest accuracy, the exact volume of the pycnometer can be predetermined by performing the same procedure with a liquid of a well-known density, such as deionized water.

Causality Behind Experimental Choices:

- Pycnometer: This specialized glassware is designed to hold a precise and known volume of liquid, which is essential for an accurate density calculation.
- Constant Temperature Bath: The density of liquids is temperature-dependent. Using a constant temperature bath ensures that the measurement is made at a standardized and reproducible temperature.
- Analytical Balance: High precision in mass measurements is critical for an accurate density determination.

Experimental Workflow Diagram



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Caption: Workflow for the experimental determination of boiling point and density.

Safety and Handling

As a responsible scientist, adherence to safety protocols is non-negotiable. **2,3-Dimethoxyphenol** is classified as a hazardous substance.

- Hazards: It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][3][7]
- Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray.[4] Use in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[1]
- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place. [3][4] It is incompatible with bases, acid anhydrides, and acid chlorides.[3][4]
- First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[3]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Seek immediate medical aid.[3]

Conclusion

The accurate determination and understanding of the physical properties of **2,3-Dimethoxyphenol**, such as its boiling point and density, are fundamental to its successful application in research and development. The methodologies outlined in this guide provide a robust framework for obtaining reliable data while prioritizing laboratory safety. By adhering to these protocols, scientists can ensure the integrity of their experimental work and contribute to the advancement of their respective fields.

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